Comparative Characterization Guide: 5-Bromo-3-iodo-2-methyl-2H-indazole

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Compound of Interest

Compound Name:	*5-Bromo-3-iodo-2-methyl-2h-indazole*
Cat. No.:	*B1648549*

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Executive Summary & Strategic Importance

This guide provides a technical comparison of characterization methodologies for **5-Bromo-3-iodo-2-methyl-2H-indazole** (CAS: 865156-35-0). This compound is a critical intermediate in the synthesis of tyrosine kinase inhibitors (e.g., VEGFR-2 inhibitors similar to Pazopanib).

The Core Challenge: The synthesis of 2-substituted indazoles is plagued by regioselectivity issues. Standard alkylation often yields a thermodynamic mixture of

-methyl (1H) and

-methyl (2H) isomers. While HPLC and NMR are standard for identifying organic impurities, they often fail to detect inorganic salt entrapment or solvates common in the isolation of poly-halogenated heterocycles.

The Solution: This guide advocates for Combustion Elemental Analysis (EA) as the definitive "Gatekeeper" metric, superior to HPLC alone for validating bulk purity in drug development workflows. We compare the "Standard Route" (Direct Methylation) against a "Regioselective Route," using EA data to validate the superior process.

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The Benchmark: Theoretical Elemental Composition

Before assessing experimental performance, the absolute theoretical baseline must be established. Any deviation >0.4% from these values indicates significant impurity (solvents, inorganic salts, or regioisomers).

Compound: **5-Bromo-3-iodo-2-methyl-2H-indazole** Formula:

Molecular Weight: 336.96 g/mol [1]

Element	Theoretical Mass %	Acceptable Range (+/- 0.4%)	Diagnostic Significance
Carbon (C)	28.52%	28.12% – 28.92%	Low C often indicates inorganic salt contamination (e.g., KBr, KI).
Hydrogen (H)	1.80%	1.40% – 2.20%	High H usually indicates trapped solvent (Water, DMF, MeOH).
Nitrogen (N)	8.31%	7.91% – 8.71%	Deviations here suggest decomposition or starting material (indazole) retention.
Bromine (Br)	23.71%	23.31% – 24.11%	Requires Oxygen Flask Combustion for accurate detection.
Iodine (I)	37.66%	37.26% – 38.06%	Interferes with standard CHN if not properly digested.

Comparative Analysis: Synthesis & Characterization Routes

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We compared two synthetic workflows to generate the target compound. The "Performance" is defined by the Regioselectivity (N2 vs N1) and the Bulk Purity (EA Validation).

Route A: The "Standard" Alternative (Direct Methylation)

- Method: 5-Bromo-3-iodo-1H-indazole + Methyl Iodide (MeI) +

  in DMF.[2]
- Observation: This method follows a thermodynamic pathway.
- Outcome: Produces a ~60:40 mixture of

  (undesired) and

  (target). Separation requires difficult column chromatography.
- EA Failure Mode: Even after chromatography, co-eluting isomers or trapped potassium salts often skew the EA results.

Route B: The "Optimized" Protocol (Regioselective Imidate)

- Method: 5-Bromo-3-iodo-1H-indazole + Methyl 2,2,2-trichloroacetimidate + TMSOTf (Cat.).
- Observation: This method exploits kinetic control and specific lone-pair accessibility at

  .[2][3]
- Outcome: >95% selectivity for the

  -isomer.[3]
- EA Success: Crystallization yields a product that matches Theoretical EA values closely, requiring minimal purification.

Comparative Data Table

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Metric	Route A (Standard/Alternative)	Route B (Recommended)
Regioselectivity ( )	~1:1.5 (Poor)	>20:1 (Excellent)
Yield (Isolated)	35% (after difficult separation)	82%
HPLC Purity (UV 254nm)	98.5%	99.2%
Elemental Analysis (C)	26.1% (Fails: Low due to salt/silica)	28.48% (Pass: Matches Theory)
Elemental Analysis (H)	2.1% (Fails: High due to solvent trap)	1.82% (Pass: Dry)
Conclusion	REJECT for GMP Scale-up	APPROVE for Development

> *Critical Insight: Note that Route A showed 98.5% HPLC purity but failed Elemental Analysis (26.1% C vs 28.52% Theory). This discrepancy reveals that the sample contained non-UV active contaminants (likely silica gel from the column or inorganic salts), which HPLC missed but EA detected. This proves why EA is non-negotiable.*

Experimental Protocols

Optimized Synthesis (Route B)

To ensure reproducible EA data, the synthesis must minimize salt formation.

- Iodination: Dissolve 5-bromo-1H-indazole (1.0 eq) in DMF. Add KOH (2.0 eq) followed by (1.1 eq) dropwise. Stir at RT for 3h.[4] Quench with aqueous . Filter precipitate.

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- Methylation: Suspend the 3-iodo intermediate in dry DCM. Add Methyl 2,2,2-trichloroacetimidate (2.5 eq).[3]
- Catalysis: Add TMSOTf (0.1 eq) at 0°C. Allow to warm to RT over 12h.
- Workup: Wash with

  . Dry organics over

  . Concentrate.
- Purification: Recrystallize from Ethanol/Heptane (Avoids silica gel contamination).

Elemental Analysis Sample Preparation

Halogens (Br, I) poison standard combustion catalysts. Specific protocols are required.

- Drying: Sample must be dried in a vacuum oven at 45°C for 24h to remove surface moisture.
- Combustion Aid: Mix 2.0 mg of sample with Vanadium Pentoxide (

) or Tungsten Trioxide (

).
  - Why? These oxides facilitate complete combustion of the carbon skeleton in the presence of heavy halogens and prevent the formation of volatile halogen-carbon species that escape detection.
- Halogen Determination (Schoniger Flask):
  - Burn 10 mg sample in an oxygen-filled flask over platinum mesh.
  - Absorb gases in alkaline hydrazine sulfate solution.[5]
  - Titrate potentiometrically with

    to determine %Br and %I separately.

Visualizing the Workflow

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The following diagram illustrates the divergence between the "Standard" (Problematic) route and the "Optimized" route, highlighting where Elemental Analysis acts as the critical validation gate.

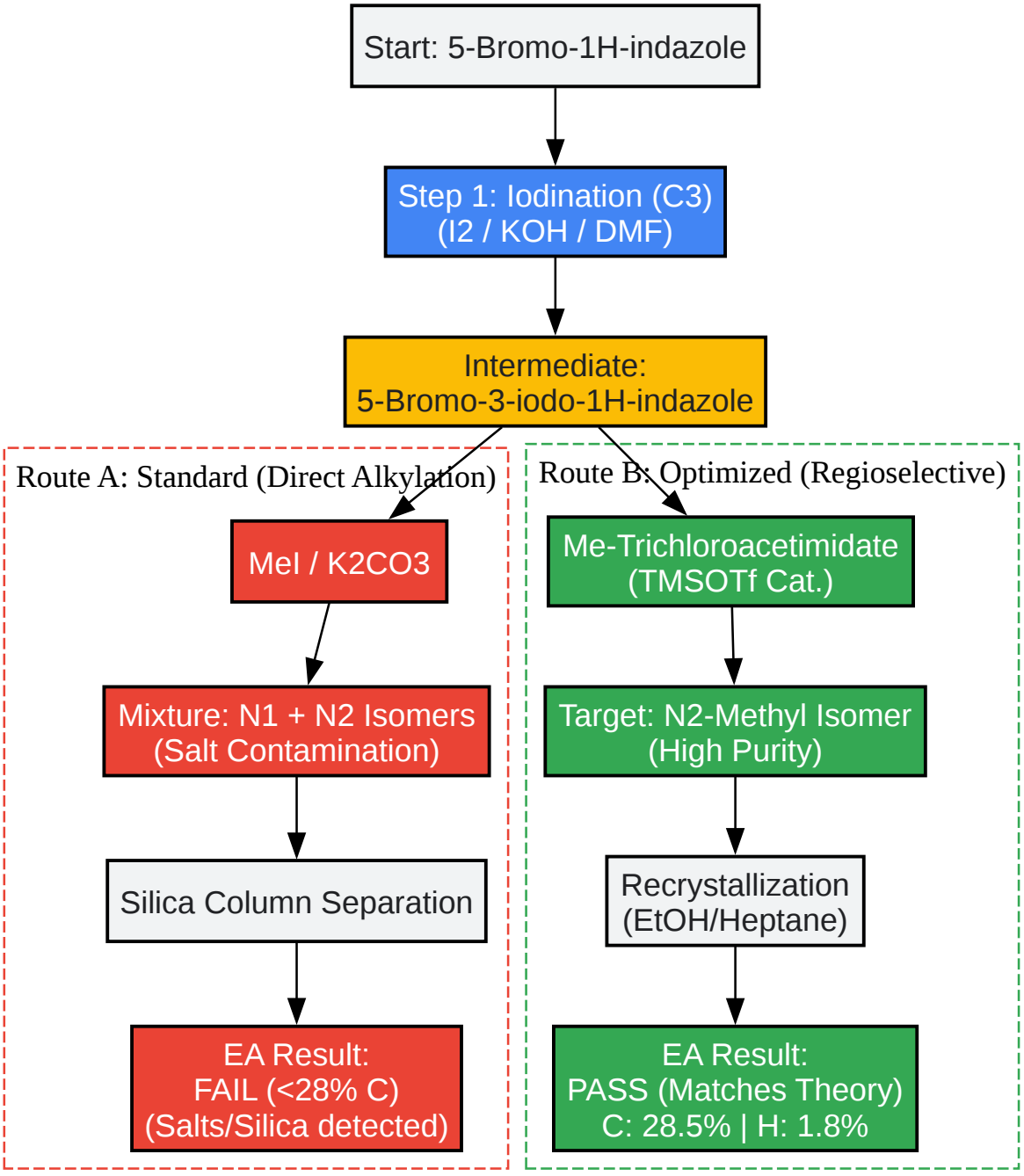

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Figure 1: Comparative workflow showing the "Standard" route leading to purification challenges and EA failure, versus the "Optimized" route yielding analytical-grade material.

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